

Molecular structure and weight of Methyl N-Boc-4-piperidinepropionate

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Compound of Interest

Compound Name:	Methyl N-Boc-4-piperidinepropionate
Cat. No.:	B031724

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An In-Depth Technical Guide to Methyl N-Boc-4-piperidinepropionate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl N-Boc-4-piperidinepropionate is a bifunctional molecule widely utilized in the field of medicinal chemistry, particularly in the design and synthesis of Proteolysis Targeting Chimeras (PROTACs). Its structure incorporates a protected piperidine ring, a common scaffold in pharmaceuticals, and a methyl ester functional group, making it a versatile building block for constructing larger, more complex molecules. This technical guide provides a comprehensive overview of its molecular structure, physicochemical properties, and its role in targeted protein degradation.

Molecular Structure and Properties

Methyl N-Boc-4-piperidinepropionate, also known as tert-butyl 4-(3-methoxy-3-oxopropyl)piperidine-1-carboxylate, possesses the molecular formula C₁₄H₂₅NO₄ and a molecular weight of approximately 271.35 g/mol .^{[1][2]} The molecule's structure is characterized by a piperidine ring N-protected with a tert-butyloxycarbonyl (Boc) group and a methyl propionate substituent at the 4-position of the piperidine ring. The Boc protecting group

is crucial for synthetic applications, as it prevents unwanted reactions at the piperidine nitrogen, allowing for selective modifications at other parts of the molecule.

Physicochemical Data

A summary of the key physicochemical properties of **Methyl N-Boc-4-piperidinepropionate** is presented in the table below. Please note that some of these values are predicted.

Property	Value	Reference
Molecular Formula	C14H25NO4	[1] [2]
Molecular Weight	271.35 g/mol	[1] [2]
Appearance	White to off-white solid	[2]
Boiling Point (Predicted)	339.2 ± 15.0 °C	[2]
Density (Predicted)	1.048 ± 0.06 g/cm³	[2]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[2]

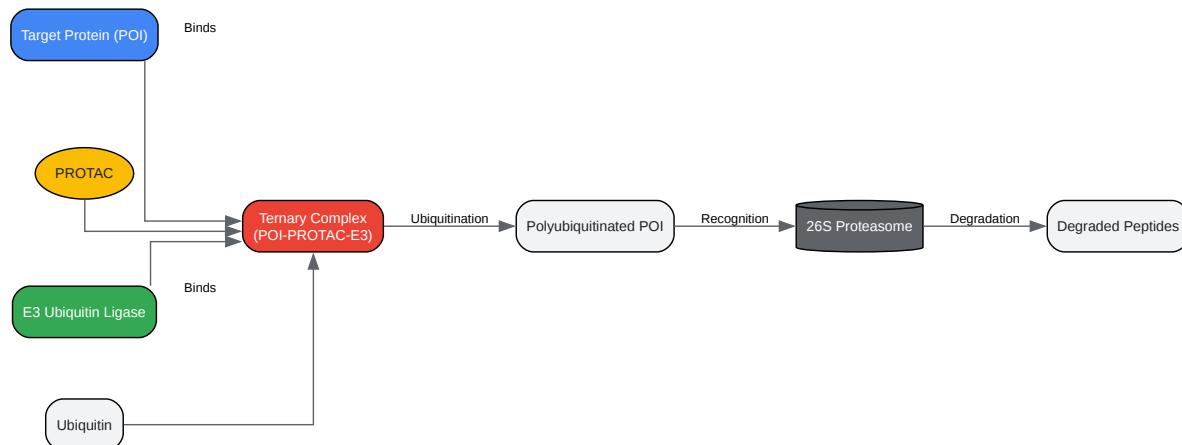
Role in PROTAC Drug Development

Methyl N-Boc-4-piperidinepropionate is primarily employed as a linker component in the synthesis of PROTACs.[\[3\]](#)[\[4\]](#) PROTACs are heterobifunctional molecules that hijack the cell's natural protein disposal system to eliminate specific disease-causing proteins.[\[3\]](#) They consist of three main components: a ligand that binds to the target protein, a ligand that recruits an E3 ubiquitin ligase, and a linker that connects these two ligands.[\[3\]](#)

The piperidine moiety within **Methyl N-Boc-4-piperidinepropionate** serves as a rigid and metabolically stable component of the PROTAC linker. The rigidity of the piperidine ring can help to pre-organize the PROTAC into a conformation that is favorable for the formation of a stable ternary complex between the target protein and the E3 ligase, a critical step for efficient protein degradation.

General PROTAC Mechanism

The general mechanism of action for a PROTAC is a catalytic cycle that results in the degradation of the target protein.



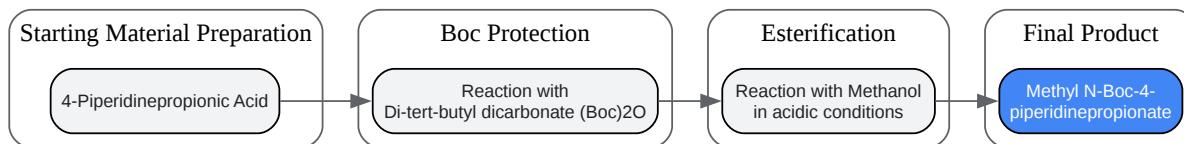
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General mechanism of PROTAC-mediated protein degradation.

Experimental Protocols

While a specific, detailed synthesis protocol for **Methyl N-Boc-4-piperidinepropionate** is not readily available in the provided search results, a general synthetic strategy can be inferred from the synthesis of similar compounds, such as N-Boc-piperidine-4-carboxylic acid methyl ester. The synthesis would likely involve the protection of the piperidine nitrogen with a Boc group, followed by the introduction of the methyl propionate side chain.

A plausible, though not explicitly documented, synthetic workflow could involve the following key steps:

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A plausible synthetic workflow for **Methyl N-Boc-4-piperidinepropionate**.

Conclusion

Methyl N-Boc-4-piperidinepropionate is a valuable chemical intermediate for the synthesis of PROTACs, a promising class of therapeutics. Its rigid piperidine scaffold and bifunctional nature make it an important tool for drug discovery and development professionals. Further research into its specific applications and the development of detailed, publicly available synthesis protocols will undoubtedly accelerate its use in the creation of novel protein degraders.

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